

Comparative Metabolic Stability of 6',7'-Epoxy Cannabigerol: An In-Depth Analysis

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Compound of Interest

Compound Name: 6',7'-epoxy Cannabigerol

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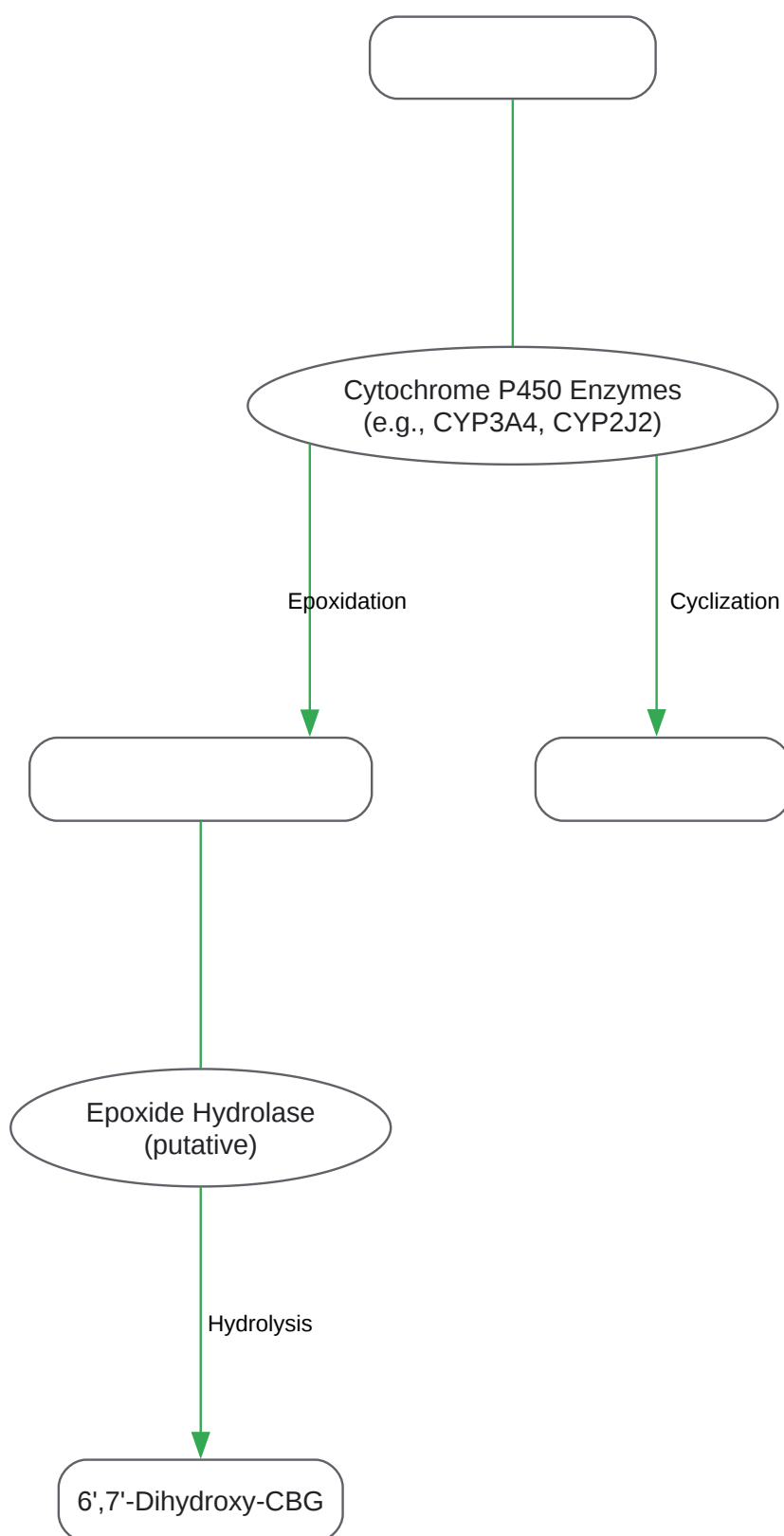
This guide provides a comparative analysis of the metabolic stability of **6',7'-epoxy cannabigerol** (CBG-epoxide), a metabolite of cannabigerol (CBG). While direct quantitative metabolic stability data for 6',7'-epoxy CBG is limited in publicly available literature, this document synthesizes existing knowledge on its formation and further metabolism, drawing comparisons with its parent compound, CBG, and other relevant cannabinoids. The information is intended to support research and development efforts in the field of cannabinoid pharmacology.

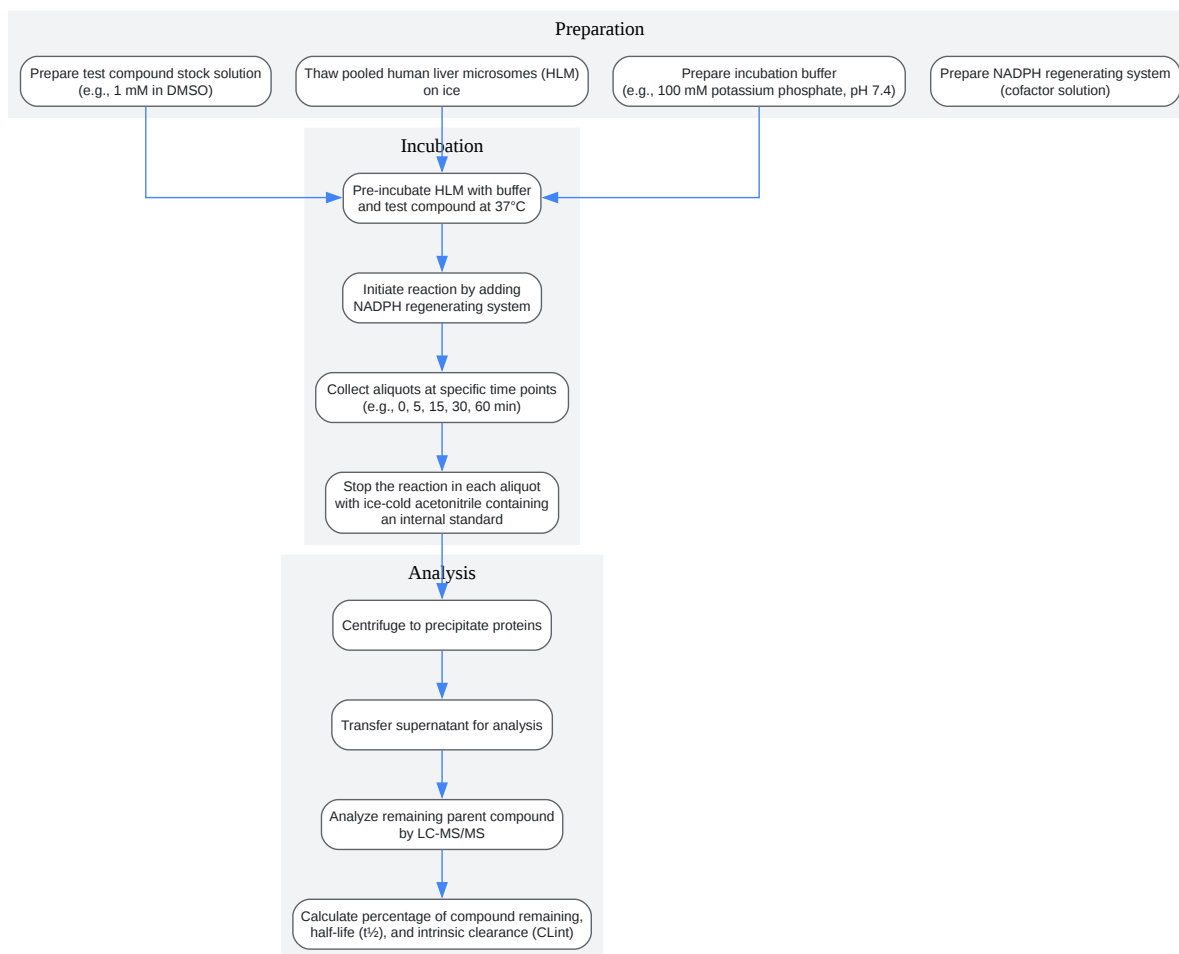
Executive Summary

6',7'-epoxy cannabigerol is a minor metabolite of cannabigerol, primarily formed through cytochrome P450 (CYP) enzyme-mediated epoxidation. Evidence strongly suggests that 6',7'-epoxy CBG is not metabolically stable and undergoes rapid secondary metabolism, likely hydrolysis, to form corresponding dihydroxy derivatives. In contrast, the major metabolite of CBG is cyclo-CBG, which is formed in significantly higher quantities. Due to its apparent instability, 6',7'-epoxy CBG is expected to have a short biological half-life. This guide presents the available qualitative data and provides context by comparing it with the metabolic stability of other cannabinoids where quantitative data is available.

Metabolic Pathway of Cannabigerol

Cannabigerol undergoes extensive phase I metabolism, primarily mediated by cytochrome P450 enzymes. The two primary metabolic pathways originating from the prenyl side chain are epoxidation and cyclization.





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